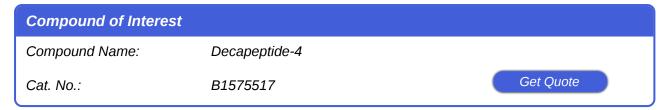


# Application Note: HPLC-MS Analysis of Decapeptide-4 Purity and Stability

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### Introduction

**Decapeptide-4** is a synthetic signaling peptide with applications in regenerative medicine and cosmetics due to its ability to mimic natural growth factors, stimulating the synthesis of extracellular matrix proteins like collagen and elastin.[1][2] Ensuring the purity and stability of **Decapeptide-4** is critical for its efficacy and safety in any application. High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS) is a powerful analytical technique for the separation, identification, and quantification of the active peptide and its potential impurities or degradation products.[3][4] This document provides detailed protocols for assessing the purity and stability of **Decapeptide-4** using a stability-indicating HPLC-MS method.

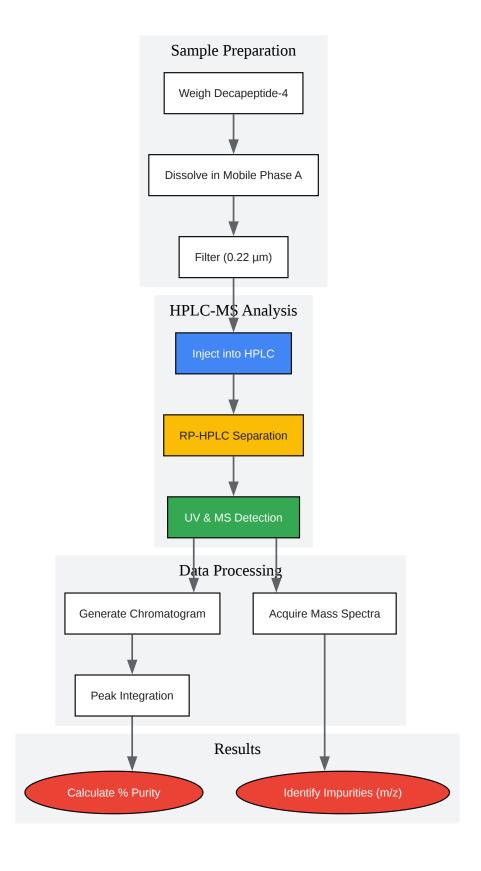
## **Signaling Pathway of Decapeptide-4**

**Decapeptide-4** functions as a signaling molecule that can interact with cell surface receptors to activate intracellular cascades. One of the key pathways it is understood to modulate is the PI3K/Akt/mTOR signaling pathway.[1] Activation of this pathway promotes protein synthesis and cell proliferation, which are crucial for tissue regeneration and repair. By stimulating this pathway, **Decapeptide-4** can lead to an increase in the production of essential skin proteins.









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